

Dissolving (-)-Lariciresinol for In Vitro Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: (-)-Lariciresinol

Cat. No.: B1260115

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These application notes provide detailed protocols for the dissolution of **(-)-Lariciresinol**, a lignan with known biological activities, for use in a variety of in vitro experimental settings. Adherence to these guidelines will help ensure the accurate and reproducible application of this compound in cell-based assays.

Data Presentation: Solubility of (-)-Lariciresinol

(-)-Lariciresinol exhibits good solubility in several common organic solvents but has limited aqueous solubility. The following table summarizes the known solubility data for **(-)-Lariciresinol**. It is recommended to use Dimethyl Sulfoxide (DMSO) for the preparation of high-concentration stock solutions.

Solvent	Molar Mass (g/mol)	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	360.40	100 mg/mL[1]	277.47 mM[1]	Recommended for primary stock solutions. Ultrasonic treatment may be required.[1] Use freshly opened, anhydrous DMSO as it is hygroscopic.[1]
Methanol	360.40	25 mg/mL[1]	69.37 mM[1]	Ultrasonic treatment may be required.[1]
Acetone	360.40	Soluble[2][3]	-	Qualitative data; specific concentration not reported.
Chloroform	360.40	Soluble[2][3]	-	Qualitative data; specific concentration not reported.
Dichloromethane	360.40	Soluble[2][3]	-	Qualitative data; specific concentration not reported.
Ethyl Acetate	360.40	Soluble[2][3]	-	Qualitative data; specific concentration not reported.

Water	360.40	174.5 mg/L (estimated)	~0.48 mM	Very low solubility. Not recommended for stock solution preparation.
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Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **(-)-Lariciresinol** in DMSO.

Materials:

- **(-)-Lariciresinol** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh the desired amount of **(-)-Lariciresinol** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 36.04 mg of **(-)-Lariciresinol** (Molecular Weight: 360.40 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **(-)-Lariciresinol** powder.

- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)
- **Sterilization:** While the high concentration of DMSO is generally self-sterilizing, for stringent cell culture applications, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol details the dilution of the high-concentration DMSO stock solution to a final working concentration in cell culture medium. It is crucial to maintain a low final concentration of DMSO to avoid solvent-induced cytotoxicity. The final DMSO concentration should ideally be $\leq 0.1\%$ and not exceed 0.5% .[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- 100 mM **(-)-Lariciresinol** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile pipette tips and tubes

Procedure:

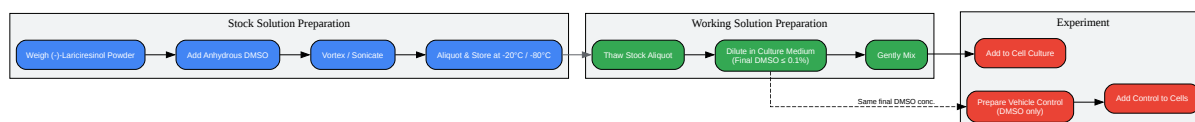
- **Thawing:** Thaw a single aliquot of the 100 mM **(-)-Lariciresinol** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To improve accuracy, perform an intermediate dilution of the stock solution in cell culture medium. For example, to achieve a final concentration of 100 μM with a final DMSO concentration of 0.1% , you can prepare a

100X intermediate stock (10 mM) by diluting the 100 mM stock 1:10 in sterile DMSO. Then, add 1 μ L of the 10 mM intermediate stock to 1 mL of cell culture medium.

- **Final Dilution:** Directly add the required volume of the stock solution to the pre-warmed cell culture medium to achieve the desired final concentration of **(-)-Lariciresinol**. For example, to make a 100 μ M working solution from a 100 mM stock, perform a 1:1000 dilution (e.g., add 1 μ L of the 100 mM stock to 1 mL of medium). This will result in a final DMSO concentration of 0.1%.
- **Mixing:** Gently mix the working solution by pipetting up and down or inverting the tube. Avoid vigorous vortexing which can cause protein denaturation in the medium.
- **Vehicle Control:** It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the experimental conditions without the **(-)-Lariciresinol**.
- **Application to Cells:** Add the prepared working solution to your cell cultures immediately.

Mandatory Visualizations

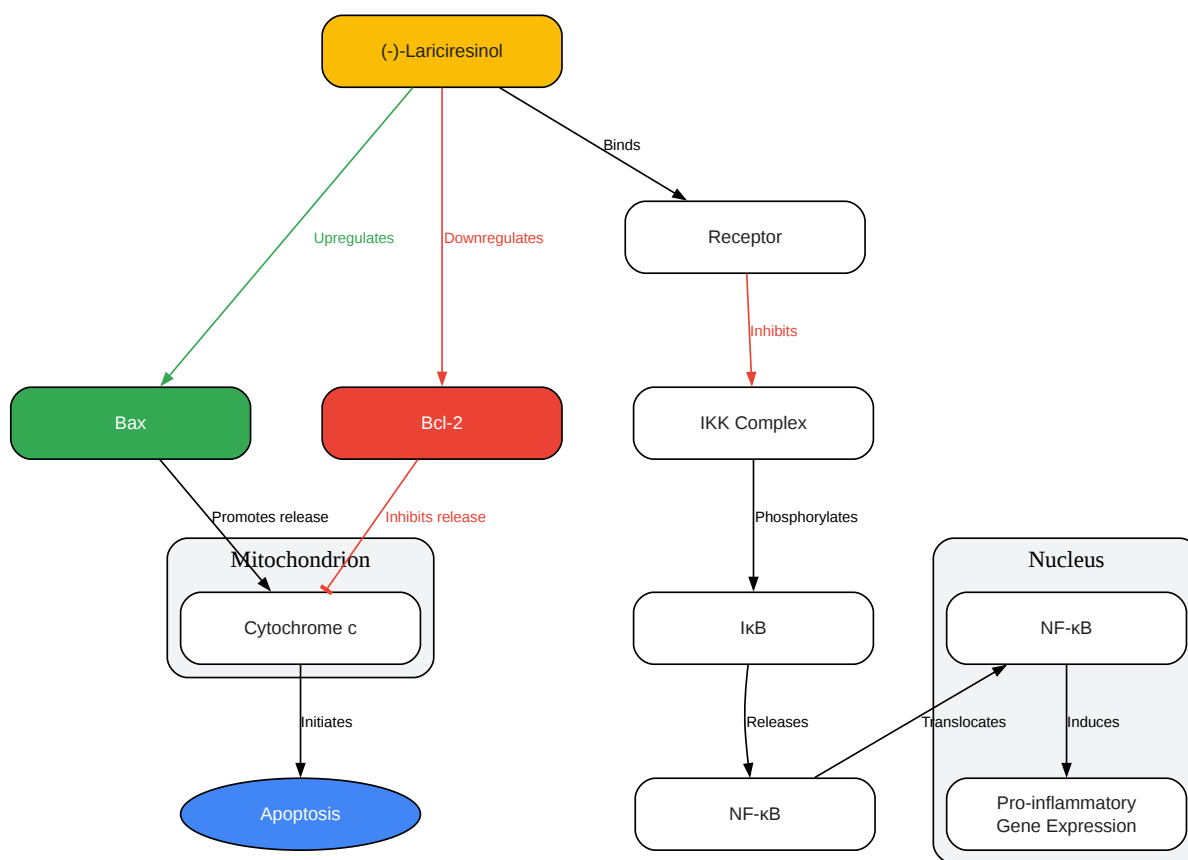
Dissolution Workflow for In Vitro Experiments



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Caption: Workflow for preparing **(-)-Lariciresinol** solutions.

Hypothetical Signaling Pathway Influenced by (-)-Lariciresinol



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